

Stigmasterol-d6 CAS number and supplier information

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Compound of Interest

Compound Name: Stigmasterol-d6

Cat. No.: B15554484

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Stigmasterol-d6: A Technical Guide for Researchers

This guide provides an in-depth overview of **Stigmasterol-d6**, a deuterated form of the common plant sterol, stigmasterol. It is intended for researchers, scientists, and professionals in drug development who are utilizing this compound in their work. This document covers its chemical identity, supplier information, typical applications in experimental settings, and its relationship with key cellular signaling pathways.

Core Data Presentation

For ease of reference, the fundamental properties and supplier details for **Stigmasterol-d6** are summarized below.

Table 1: Stigmasterol-d6 Chemical and Supplier Information

Property	Value
Chemical Name	Stigmasterol-d6
Synonyms	(3 β ,22E)-Stigmasta-5,22-dien-3-ol-d6, Stigmasta-5,22-dien-3 β -ol-d6
CAS Number	701-54-2
Molecular Formula	C ₂₉ H ₄₂ D ₆ O
Molecular Weight	418.73 g/mol
Primary Application	Internal standard for quantitative mass spectrometry

Supplier	Product Name	Catalog Number (Example)	Purity
LGC Standards	Stigmasterol-d6 (Major)	TRC-S686752	Not specified
Clinivex	Stigmasterol-d6 (Major)	RCLST257686	Not specified
Alfa Chemistry	Stigmasterol-d6 (Major)	APS012685	Not specified
Pharmaffiliates	Stigmasterol-d6	PA STI 079880	Not specified

Note: Availability and product specifications are subject to change. Please consult the respective supplier for the most current information.

Experimental Protocols

Stigmasterol-d6 is most commonly employed as an internal standard in quantitative analytical methods, such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS), for the determination of stigmasterol and other phytosterols in various biological and food matrices. The following is a generalized protocol for its use.

Protocol 1: Quantification of Phytosterols in a Biological Matrix using Stigmasterol-d6 as an Internal Standard

1. Sample Preparation and Extraction:

- Objective: To extract phytosterols from the sample matrix.
- Procedure:
 - To a known quantity of the sample (e.g., 100 μ L of plasma or a specified weight of homogenized tissue), add a precise amount of **Stigmasterol-d6** solution of a known concentration. The amount added should be comparable to the expected concentration of the endogenous analytes.
 - Perform saponification to hydrolyze sterol esters by adding ethanolic potassium hydroxide and heating.
 - After cooling, perform a liquid-liquid extraction with an organic solvent such as hexane or toluene to isolate the unsaponifiable fraction containing the phytosterols.
 - Evaporate the organic solvent to dryness under a stream of nitrogen.

2. Derivatization (for GC-MS analysis):

- Objective: To increase the volatility and thermal stability of the phytosterols for GC analysis.
- Procedure:
 - Reconstitute the dried extract in a derivatization reagent (e.g., a mixture of pyridine, hexamethyldisilazane, and trimethylchlorosilane).
 - Incubate the mixture to allow for the formation of trimethylsilyl (TMS) ethers of the sterols.

3. Instrumental Analysis (LC-MS/MS or GC-MS):

- Objective: To separate and detect the phytosterols and the internal standard.
- LC-MS/MS Parameters (Example):

- Column: A C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient of methanol and water or acetonitrile and water is often employed.
- Ionization: Atmospheric pressure chemical ionization (APCI) or electrospray ionization (ESI) in positive ion mode.
- Detection: Multiple Reaction Monitoring (MRM) is used for sensitive and specific detection. The transitions for stigmasterol and **Stigmasterol-d6** would be optimized.
- GC-MS Parameters (Example):
 - Column: A low-polarity capillary column (e.g., DB-5ms).
 - Carrier Gas: Helium.
 - Injection: Splitless mode.
 - Ionization: Electron Ionization (EI).
 - Detection: Selected Ion Monitoring (SIM) of characteristic ions for the TMS-derivatized stigmasterol and **Stigmasterol-d6**.

4. Data Analysis:

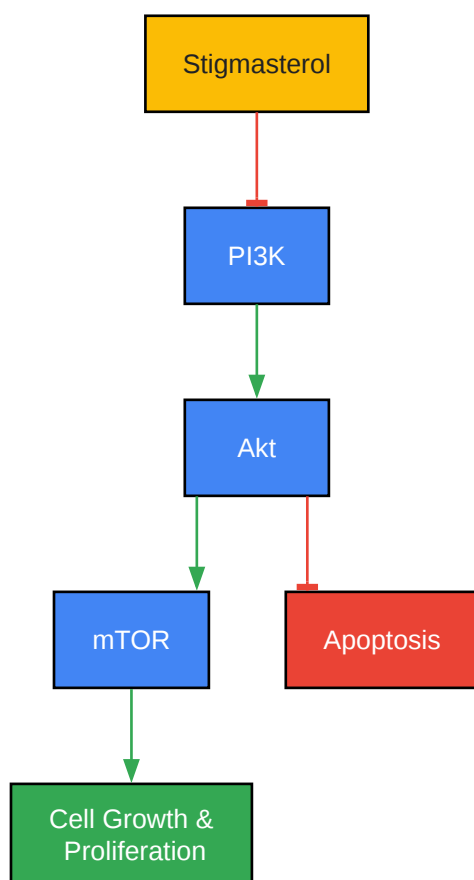
- Objective: To quantify the amount of stigmasterol in the original sample.
- Procedure:
 - Generate a calibration curve using standards of unlabeled stigmasterol of known concentrations, each spiked with the same amount of **Stigmasterol-d6**.
 - Calculate the ratio of the peak area of the analyte (stigmasterol) to the peak area of the internal standard (**Stigmasterol-d6**) for each standard and the unknown samples.
 - Determine the concentration of stigmasterol in the samples by interpolating their peak area ratios on the calibration curve.

Signaling Pathways

While **Stigmasterol-d6** itself is primarily used as a tracer and not for direct biological effect studies, its non-deuterated counterpart, stigmasterol, is known to modulate several key cellular signaling pathways. The biological activity of **Stigmasterol-d6** is presumed to be identical to that of stigmasterol. Below are diagrams of pathways influenced by stigmasterol.

PI3K/Akt/mTOR Signaling Pathway

Stigmasterol has been shown to inhibit the PI3K/Akt/mTOR pathway, which is crucial in regulating cell growth, proliferation, and survival.^[1] This inhibition can lead to the induction of apoptosis and autophagy in cancer cells.^[1]

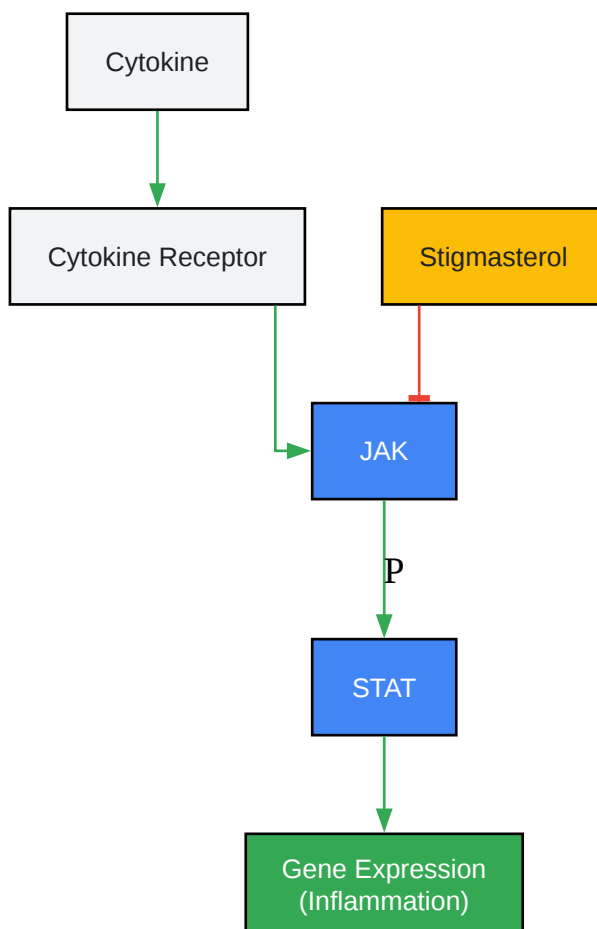


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Caption: Stigmasterol's inhibitory effect on the PI3K/Akt/mTOR pathway.

JAK/STAT Signaling Pathway

The Janus kinase/signal transducer and activator of transcription (JAK/STAT) pathway is critical for cytokine signaling and immune responses. Stigmasterol has been found to modulate this pathway, which can contribute to its anti-inflammatory and immunomodulatory effects.

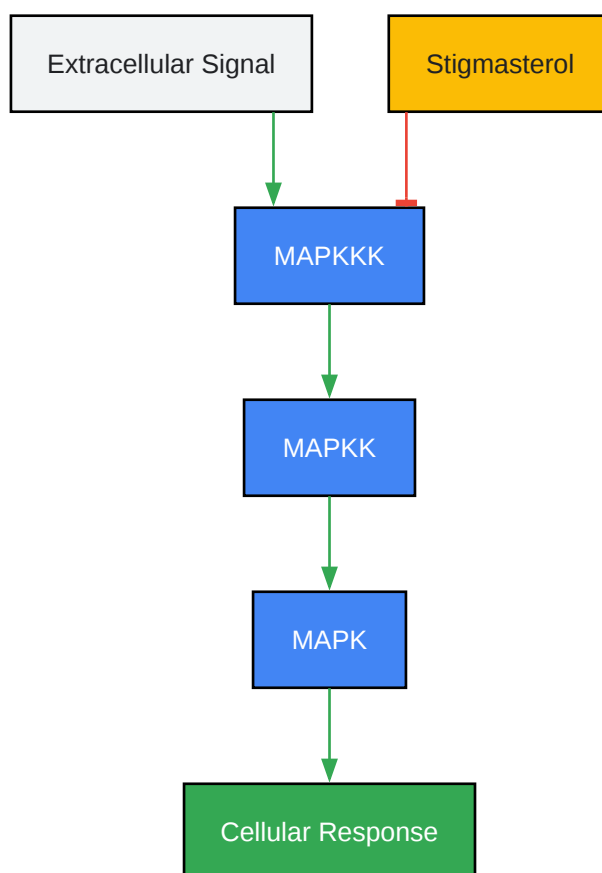


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Caption: Stigmasterol's modulation of the JAK/STAT signaling cascade.

MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway is involved in cellular responses to a variety of stimuli and regulates processes like cell proliferation, differentiation, and apoptosis. Stigmasterol has been observed to influence MAPK signaling, contributing to its diverse biological activities.



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Caption: An overview of Stigmasterol's interaction with the MAPK signaling pathway.

Conclusion

Stigmasterol-d6 is a valuable tool for researchers, primarily serving as a reliable internal standard for the accurate quantification of stigmasterol and other phytosterols in complex samples. While direct studies on the biological effects of the deuterated form are limited, the extensive research on stigmasterol provides a strong foundation for understanding its potential physiological roles and mechanisms of action through the modulation of key signaling pathways. This guide serves as a foundational resource for the effective utilization of **Stigmasterol-d6** in a research setting.

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References

- 1. Stigmasterol Simultaneously Induces Apoptosis and Protective Autophagy by Inhibiting Akt/mTOR Pathway in Gastric Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
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